

Designing Cell Culture Experiments with Tipranavir: Application Notes and Protocols

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Compound of Interest

Compound Name:	Tipranavir
CAS No.:	174484-41-4; 191150-83-1
Cat. No.:	B15606267

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tipranavir (TPV), a non-peptidic protease inhibitor of the human immunodeficiency virus (HIV), has garnered significant interest for its potential applications beyond antiretroviral therapy.[1][2] Notably, emerging research has highlighted its cytotoxic and pro-apoptotic effects in various cancer cell lines, suggesting a promising role as a repurposed anti-cancer agent.[3] This document provides detailed application notes and protocols for designing and conducting cell culture experiments to investigate the effects of **Tipranavir**.

Data Presentation

Tipranavir Efficacy Across Various Cell Lines

The following table summarizes the half-maximal inhibitory concentration (IC50) and cytotoxic concentration (CC50) of **Tipranavir** in different cell lines, providing a reference for dose-range finding studies.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Tipranavir-Induced Apoptosis in Gastric Cancer Stem Cells (GCSCs)

Quantitative analysis of apoptosis induction by **Tipranavir** in GCSC1 and GCSC2 cell lines using Annexin V-FITC/PI staining followed by flow cytometry.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Signaling Pathways and Experimental Workflows Tipranavir-Induced Apoptosis Signaling Pathway in Gastric Cancer Stem Cells

Tipranavir has been shown to induce apoptosis in gastric cancer stem cells by targeting the serine protease PRSS23. This initiates a signaling cascade involving the activation of p38

MAPK, which in turn upregulates IL-24, leading to the activation of the mitochondrial apoptotic pathway.[3]



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Caption: **Tipranavir**-induced apoptosis signaling cascade in gastric cancer stem cells.

General Experimental Workflow for Investigating Tipranavir's Effects

This workflow outlines the key steps for characterizing the in vitro effects of **Tipranavir** on a chosen cell line.



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